

2-Chloro Ethyl Isocyanate molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro Ethyl Isocyanate

CAS No.: 1443-83-5

Cat. No.: B1171721

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An In-Depth Technical Guide to 2-Chloroethyl Isocyanate for Researchers and Drug Development Professionals

Introduction

2-Chloroethyl isocyanate (CEI) is a bifunctional electrophilic reagent of significant interest in medicinal chemistry and organic synthesis. Its structure, incorporating both a reactive isocyanate group and a chloroethyl moiety, allows for sequential or concerted reactions that are pivotal in the construction of various heterocyclic and acyclic compounds. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, applications in drug development, and essential safety protocols, tailored for professionals in the research and development sectors.

The primary utility of 2-chloroethyl isocyanate stems from its role as a precursor to 2-chloroethylnitrosoureas (CENUs), a class of chemotherapeutic agents known for their DNA alkylating and carbamoylating activities.^[1] The molecule's ability to introduce the 2-chloroethyl group, a key pharmacophore in many anticancer drugs, makes it an indispensable building block in the synthesis of novel therapeutic candidates.

Physicochemical and Spectroscopic Properties

A thorough understanding of the physical and chemical characteristics of 2-chloroethyl isocyanate is fundamental for its effective use in a laboratory setting. This data is crucial for reaction setup, purification, and storage.

Property	Value	Source(s)
CAS Number	1943-83-5	[2][3][4]
Molecular Formula	C ₃ H ₄ ClNO	[3][4][5]
Molecular Weight	105.52 g/mol	[3][4][5]
Appearance	Colorless to almost colorless clear liquid	[2]
Boiling Point	135-142 °C	[6][7][8]
Density	1.237 g/cm ³ at 25 °C	[6][7][8]
Refractive Index (n _{20/D})	1.447	[6][7][8]
Flash Point	56 °C (closed cup)	[6][9]
Synonyms	1-Chloro-2-isocyanatoethane, Isocyanic acid 2-chloroethyl ester	[6][10]

Synthesis of 2-Chloroethyl Isocyanate

While several synthetic routes to 2-chloroethyl isocyanate exist, a common laboratory-scale preparation involves the Curtius rearrangement of a corresponding acyl azide. This method is often preferred for its relatively mild conditions and good yields.

Experimental Protocol: Synthesis from 3-Chloropropionic Acid

This protocol outlines a general procedure for synthesizing isocyanates from carboxylic acids, which can be adapted for 2-chloroethyl isocyanate starting from 3-chloropropionyl chloride and

subsequent conversion to the azide, or directly from the corresponding acid.^[5]

Materials:

- 3-Chloropropionic acid (or its acyl chloride derivative)
- Diphenylphosphoryl azide (DPPA)
- Triethylamine (TEA)
- Anhydrous Toluene
- Anhydrous Hexane

Procedure:

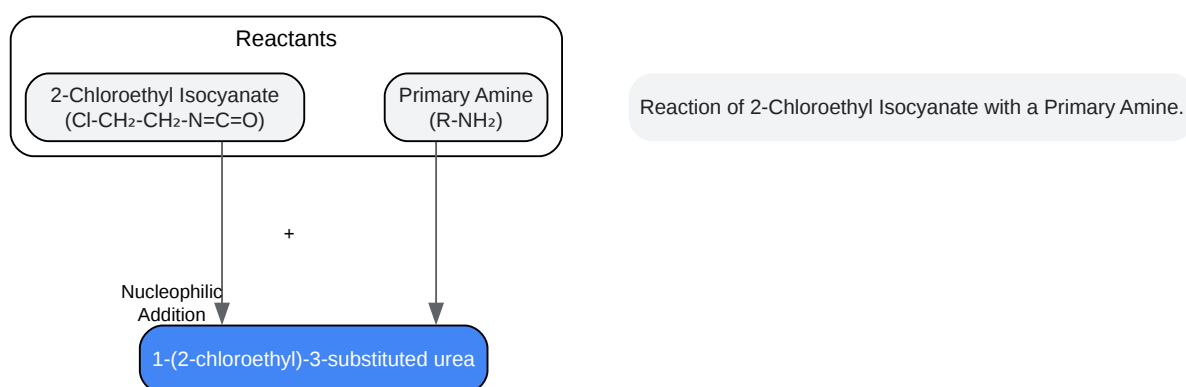
- To a suspension of the starting acid (1.0 equivalent) in anhydrous toluene under an inert atmosphere (e.g., nitrogen or argon), add triethylamine (1.2 equivalents).
- Slowly add diphenylphosphoryl azide (1.1 equivalents) to the mixture.
- Stir the reaction mixture at room temperature for approximately 15 minutes.
- Heat the mixture to 80 °C for 1 hour. During this time, the evolution of nitrogen gas should be observed, indicating the formation of the isocyanate via the Curtius rearrangement.
- After the reaction is complete, remove the toluene under reduced pressure.
- To extract the isocyanate, add anhydrous hexane to the residue and stir.
- Collect the hexane supernatant. Repeat the hexane extraction twice more.
- Combine the hexane layers and evaporate the solvent to yield the crude 2-chloroethyl isocyanate, which can be used in subsequent steps without further purification.^[5]

Reactivity and Mechanistic Insights

The reactivity of 2-chloroethyl isocyanate is dominated by the electrophilic nature of the isocyanate carbon and the potential for nucleophilic substitution at the carbon bearing the

chlorine atom.

The isocyanate group readily reacts with nucleophiles such as alcohols, amines, and water to form carbamates, ureas, and unstable carbamic acids (which decompose to the corresponding amine and carbon dioxide), respectively. This reactivity is central to its application in drug synthesis. For instance, its reaction with an amine ($R-NH_2$) leads to the formation of a 1-(2-chloroethyl)-3-substituted urea, a common scaffold in anticancer agents.^[1]



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Caption: Reaction of 2-Chloroethyl Isocyanate with a Primary Amine.

Applications in Drug Development

2-Chloroethyl isocyanate is a crucial intermediate in the synthesis of numerous pharmaceutical compounds, particularly in the field of oncology.^[11]

Synthesis of Nitrosoureas

CEI is a key building block for nitrosoureas like Lomustine (CCNU), a chemotherapy drug used to treat a variety of cancers including brain tumors and Hodgkin's lymphoma.^{[1][8]} The synthesis involves the reaction of 2-chloroethyl isocyanate with cyclohexylamine to produce 1-(2-chloroethyl)-3-cyclohexylurea, which is then nitrosated to yield the final active

pharmaceutical ingredient.[1] These compounds act as bifunctional alkylating agents that cross-link DNA, ultimately leading to cancer cell death.[1]

Other Anticancer Agents

Beyond nitrosoureas, 2-chloroethyl isocyanate is utilized in the synthesis of other classes of potential anticancer agents. These include:

- Imidazotetrazinones: Such as 8-carbamoyl-3-(2-chloroethyl)imidazo[5,1-d]-1,2,3,5-tetrazin-4(3H)-one.[8][12]
- Substituted Ureas: Including 1-(2-chloroethyl)-3-(2-hydroxyethyl) urea and 3-substituted 1-(2-chloroethyl)-3- β -glycosylureas.[8][12]

The presence of the chloroethyl group in these molecules is often critical to their mechanism of action, which typically involves the alkylation of biological macromolecules like DNA.[1][4]

Safety, Handling, and Storage

2-Chloroethyl isocyanate is a hazardous chemical and must be handled with appropriate safety precautions in a well-ventilated area, preferably a fume hood.[9][13][14]

Hazards:

- Toxicity: Toxic if swallowed or inhaled.[2][4]
- Flammability: Flammable liquid and vapor.[2][4]
- Irritation: Causes skin and serious eye irritation.[4][15]
- Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2][4]
- Lachrymator: It is a substance that irritates the eyes and causes tears.[6][14]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.[16]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[16]

- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors if ventilation is inadequate.[9][16]

Handling and Storage:

- Keep away from heat, sparks, open flames, and other ignition sources.[9][13]
- Store in a cool, dry, well-ventilated place in a tightly sealed container.[9] Recommended storage temperature is 2-8 °C.[9]
- It is moisture-sensitive and should be handled under an inert atmosphere.[7][8]
- Ground and bond containers when transferring material to prevent static discharge.[13][14]

First Aid Measures:

- Inhalation: Move the person to fresh air immediately. If breathing is difficult, give oxygen. Seek immediate medical attention.[14][15]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[14][15]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.[15]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9][14]

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